Application Notes and Protocols for Conducting Surveys on Amazon Mechanical Turk (AMT)

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Compound of Interest		
Compound Name:	AMTT	
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Amazon Mechanical Turk (AMT) is a crowdsourcing marketplace that can be leveraged for rapid and cost-effective data collection for research purposes.[1][2] For researchers in the scientific and drug development fields, AMT provides access to a large and diverse participant pool for surveys and online experiments.[1][3] This document provides detailed application notes and protocols for effectively conducting surveys on AMT, with a focus on ensuring data quality and methodological rigor.

Data Presentation: Quantitative Survey Metrics

The following tables summarize typical quantitative data associated with conducting surveys on AMT. These figures can aid in budget planning and setting expectations for survey performance.

Metric	Description	Typical Range/Value	Source(s)
Cost per Participant	The amount paid to each worker for completing a survey.	$0.50 - $2.50 for short surveys (5-15 minutes). Can be higher for longer or more complex tasks.	[1][3]
AMT Fee	Fee charged by Amazon on top of the worker compensation.	20% of the reward paid to workers for HITs with 9 or fewer assignments. 40% for HITs with 10 or more assignments.	Amazon MTurk
Total Cost per Response	The sum of the cost per participant and the AMT fee.	Varies based on reward and number of assignments.	Calculated
Response Rate	The percentage of workers who complete the survey after accepting the task.	Can be high, often in the range of 60% to 68% for longitudinal studies.[4]	[4]
Data Collection Time	The time it takes to collect a desired number of responses.	Hundreds of responses can often be collected within a few days.[4]	[4]

Table 1: Cost and Response Rate Benchmarks for AMT Surveys.

Participant Characteristic	Comparison to General Population	Implications for Research	Source(s)
Age	Tend to be younger.	May not be representative of older populations.	[3][4]
Education	More likely to have a college degree.	May over-represent more educated individuals.	[4]
Income	Tend to have lower income.	May not be representative of higher-income populations.	[3][4]
Health Status	May report worse mental health than clinic-based samples.	Important consideration for health-related surveys.	[3]

Table 2: Demographic and Health Characteristics of AMT Workers.

Experimental Protocols

This section outlines a detailed methodology for conducting a survey on AMT, adapted from best practices and published research methodologies.[5]

Study Setup and Design

- Define Research Objectives: Clearly articulate the research questions and the specific data needed to address them.

- Institutional Review Board (IRB) Approval: Obtain approval from your institution's IRB. All research involving human subjects, including surveys on AMT, requires ethical oversight.

- Survey Instrument Development:

  - Design a clear, concise, and engaging survey.

Tech Support

- Use a validated survey platform such as Qualtrics, SurveyMonkey, or Google Forms.[6]

- Include an informed consent form at the beginning of the survey.

- Incorporate attention checks and data quality screening questions.[5]

Participant Recruitment and Qualification

- Create a Requester Account on AMT: Set up an account on the Amazon Mechanical Turk Requester website.

- Create a New Project: Select the "Survey Link" project type.

- Define Worker Requirements (Qualifications): Use AMT's built-in qualification criteria to target your desired population.[6] Common qualifications include:

  - Location: Restrict to specific countries (e.g., United States).

  - HIT Approval Rate: Require a high approval rate (e.g., >95%) to select for reliable workers.[5]

  - Number of HITs Approved: Set a minimum number of completed tasks (e.g., >100) to ensure experienced workers.[5]

  - Custom Qualifications: Create custom qualifications to screen for specific criteria relevant to your study (e.g., self-reported medical conditions).

Human Intelligence Task (HIT) Configuration

- Title and Description: Provide a clear and descriptive title and a brief, accurate description of your survey.

- Keywords: Use relevant keywords to help workers find your HIT.

- Reward per Response: Set a fair compensation rate. A common practice is to aim for a rate that is at or above the federal minimum wage when calculated on an hourly basis.[4]

- Number of Assignments per HIT: Specify the number of unique workers you want to complete your survey.

- Time Allotted per Assignment: Provide ample time for participants to complete the survey thoughtfully.

- HIT Lifetime: Set the duration for which your HIT will be available on the platform.

- Auto-approval: Set a reasonable auto-approval time to allow for data quality checks before payment is released.

Data Collection and Quality Control

- Provide a Unique Completion Code: At the end of your survey (hosted on the external platform), provide workers with a unique, randomly generated code.[5][6]

- Collect Worker IDs: Include a question in your survey asking for the worker's unique MTurk ID. This helps in matching survey responses to AMT data and identifying duplicate entries.[6]

- Implement Attention Checks: Embed questions within your survey to ensure participants are paying attention (e.g., "Please select 'Strongly Agree' for this question").

- Use Bot and VPN Detection: Employ tools or services to identify and exclude responses from automated bots or users masking their location with a VPN.[5]

- Review and Approve/Reject Work:

  - Download the results from AMT, which will include the submitted completion codes.

  - Compare the submitted codes with the codes generated by your survey platform.

  - Review the data for failed attention checks, incomplete responses, and other quality indicators.

  - Approve the work of participants who provided valid data and reject the work of those who did not. Provide a clear and professional reason for any rejections.

Visualizations
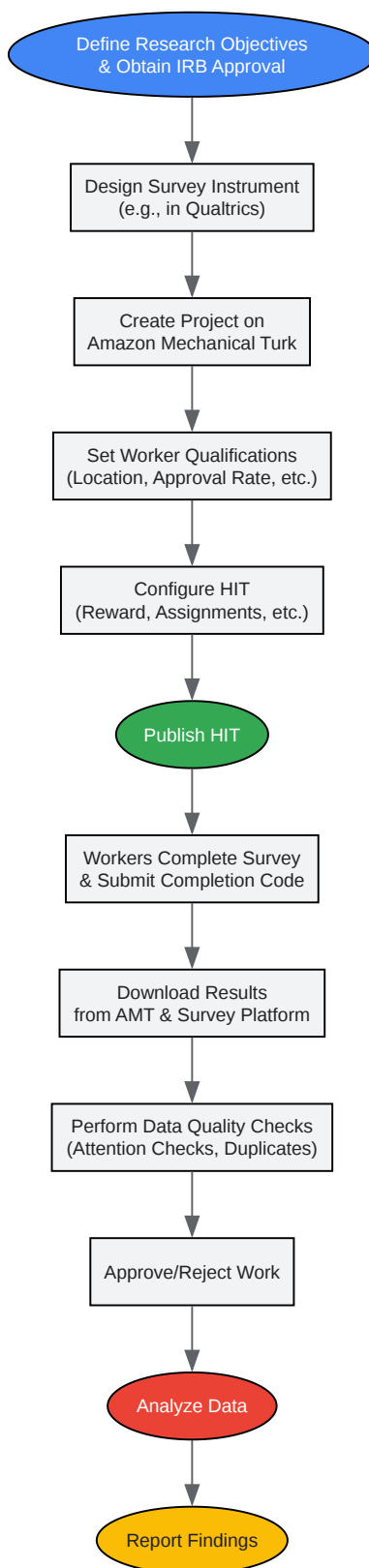
Signaling Pathway of Survey Participation
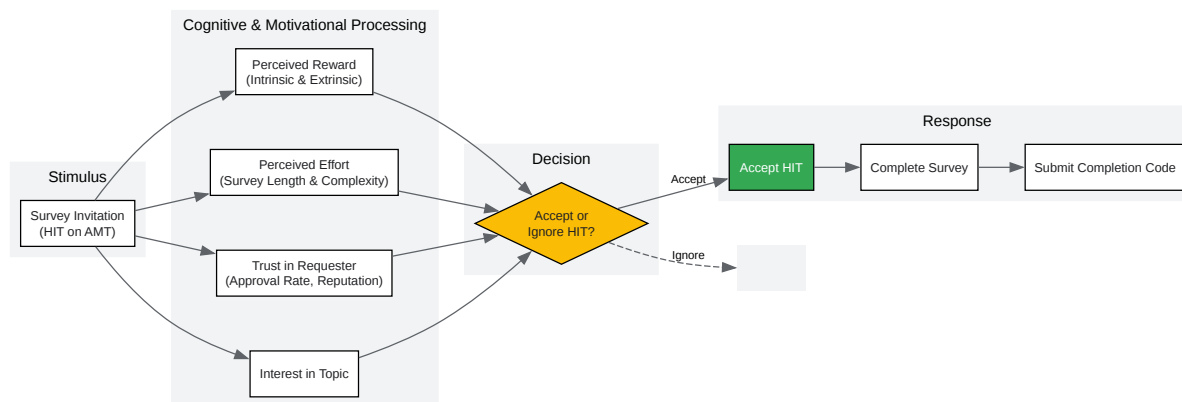
Caption: A simplified signaling pathway illustrating the cognitive and motivational factors influencing a worker's decision to participate in an AMT survey.

Experimental Workflow for an AMT Survey

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        ┌─────────────────────────┐
        │  Define Research        │
        │  Objectives             │
        │  & Obtain IRB Approval   │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Design Survey          │
        │  Instrument             │
        │  (e.g., in Qualtrics)   │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Create Project on      │
        │  Amazon Mechanical Turk │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Set Worker             │
        │  Qualifications         │
        │  (Location, Approval    │
        │  Rate, etc.)            │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Configure HIT          │
        │  (Reward, Assignments,  │
        │  etc.)                  │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Publish HIT            │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Workers Complete       │
        │  Survey                 │
        │  & Submit Completion    │
        │  Code                   │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Download Results       │
        │  from AMT & Survey      │
        │  Platform               │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Perform Data Quality   │
        │  Checks                 │
        │  (Attention Checks,     │
        │  Duplicates)            │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Approve/Reject Work    │
        └─────────────────────────┘
                    │
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        ┌─────────────────────────┐
        │  Analyze Data           │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Report Findings        │
        └─────────────────────────┘
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Caption: A flowchart illustrating the key steps in the workflow of conducting a research survey using Amazon Mechanical Turk.

Logical Relationships in Data Quality Control

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Caption: A diagram illustrating the logical flow of data quality control checks for survey responses obtained from Amazon Mechanical Turk.

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